

# Amino-PEG4-C2-amine molecular weight and formula

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## Compound of Interest

Compound Name: Amino-PEG4-C2-amine

Cat. No.: B1664902

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## Amino-PEG4-C2-amine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Amino-PEG4-C2-amine**, a bifunctional linker commonly utilized in the development of novel therapeutics, particularly in the field of Proteolysis Targeting Chimeras (PROTACs). This document outlines its core physicochemical properties and provides a structural representation for its application in advanced drug design and bioconjugation strategies.

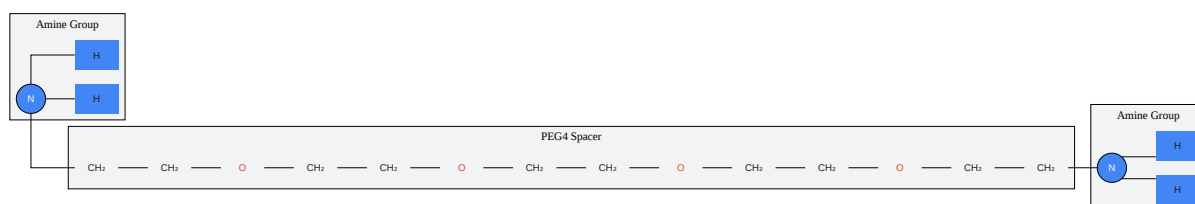
## Core Physicochemical Properties

**Amino-PEG4-C2-amine** is a hydrophilic linker composed of a tetraethylene glycol (PEG4) spacer flanked by two primary amine groups. This structure imparts desirable solubility characteristics and provides reactive handles for conjugation to target proteins and E3 ligase ligands. The key quantitative data for this molecule are summarized in the table below.

Property	Value	References
Molecular Weight	236.31 g/mol	[1][2][3][4]
Chemical Formula	C <sub>10</sub> H <sub>24</sub> N <sub>2</sub> O <sub>4</sub>	[1][2][3][4]
CAS Number	68960-97-4	[1][2][3]
Appearance	Colorless to light yellow liquid	[2][4]
Purity	≥95% - 98.0% (by NMR)	[4][5]

## Chemical Structure

The structural arrangement of **Amino-PEG4-C2-amine** is fundamental to its function as a flexible linker. The repeating ethylene glycol units provide hydrophilicity and the terminal primary amines serve as versatile points of attachment for molecular payloads.

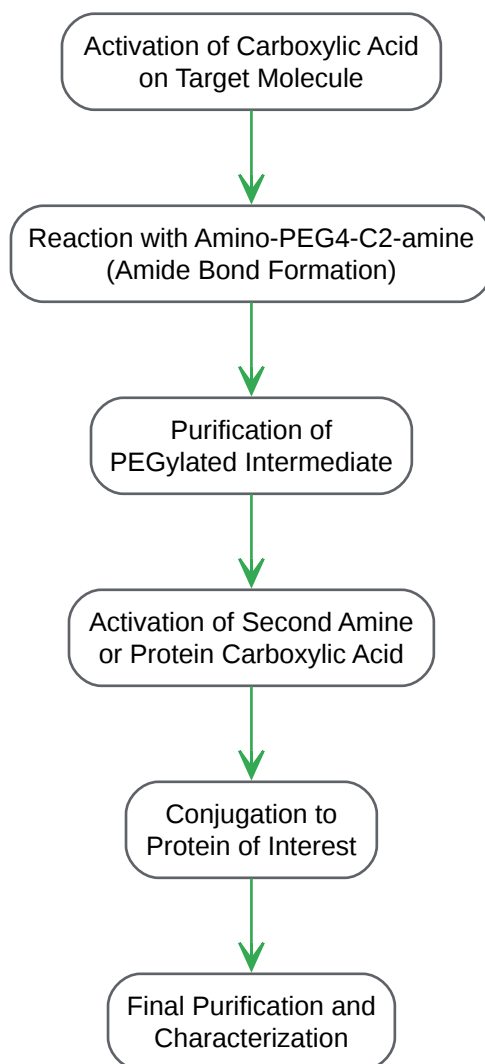


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Caption: Chemical structure of **Amino-PEG4-C2-amine**.

## Experimental Protocols

While specific experimental protocols are highly dependent on the application, the primary use of **Amino-PEG4-C2-amine** involves standard bioconjugation techniques. A general workflow for its use in conjugating a protein of interest to a small molecule is outlined below.



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Caption: Generalized workflow for bioconjugation.

This guide serves as a foundational resource for the application of **Amino-PEG4-C2-amine** in research and development. For detailed experimental procedures, it is recommended to consult peer-reviewed literature specific to the desired application.

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## References

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